

Best practices for long-term storage of AVE 0991 sodium salt

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Compound of Interest

Compound Name: AVE 0991 sodium salt

Cat. No.: B10800321

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Technical Support Center: AVE 0991 Sodium Salt

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of **AVE 0991 sodium salt**. It includes troubleshooting guides and frequently asked questions (FAQs) to address specific issues that may be encountered during experimentation.

Frequently Asked Questions (FAQs)

1. What are the recommended long-term storage conditions for solid **AVE 0991 sodium salt**?

For optimal long-term stability, solid **AVE 0991 sodium salt** should be stored in a tightly sealed container, protected from moisture. The recommended storage temperatures and expected shelf life are summarized in the table below.

2. How should I store solutions of **AVE 0991 sodium salt**?

Stock solutions of **AVE 0991 sodium salt** should be prepared, aliquoted to avoid repeated freeze-thaw cycles, and stored at low temperatures.^[1] The stability of the compound in solution is dependent on the storage temperature.

3. What solvents are recommended for reconstituting **AVE 0991 sodium salt**?

AVE 0991 sodium salt is soluble in Dimethyl Sulfoxide (DMSO) and water.^[1] For in vitro experiments, using freshly opened, anhydrous DMSO is recommended as the compound is

hygroscopic and the presence of water can affect solubility.^[1] For in vivo studies, various formulations involving DMSO, PEG300, Tween-80, and saline have been reported.^[1]

4. Is **AVE 0991 sodium salt** sensitive to light or humidity?

While specific data on light sensitivity is limited, it is standard practice for all research compounds to be stored protected from light. The compound is known to be hygroscopic, meaning it can absorb moisture from the air. Therefore, it is crucial to store it in a desiccated environment.^[1]

5. How many times can I freeze and thaw my stock solution of **AVE 0991 sodium salt**?

To maintain the integrity of the compound, it is strongly recommended to aliquot stock solutions after preparation and avoid repeated freeze-thaw cycles.^[1] Each freeze-thaw cycle can potentially lead to degradation of the compound and introduce variability in experimental results.

Quantitative Data Summary

The following tables provide a summary of the storage conditions and stability for **AVE 0991 sodium salt** in both solid and solution forms.

Table 1: Long-Term Storage of Solid **AVE 0991 Sodium Salt**

Storage Temperature	Recommended Duration
-20°C	Up to 3 years
4°C	Up to 2 years

Source: MedChemExpress.^[1]

Table 2: Storage of **AVE 0991 Sodium Salt** in Solution

Storage Temperature	Recommended Duration
-80°C	Up to 6 months
-20°C	Up to 1 month

Source: MedChemExpress.[\[1\]](#)

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Compound precipitation in stock solution	- Supersaturated solution.- Incorrect solvent.- Absorption of water by hygroscopic DMSO.	- Gently warm the solution and/or sonicate to aid dissolution. [1] - Ensure the use of anhydrous, high-purity DMSO. [1] - Prepare a more dilute stock solution.
Inconsistent experimental results	- Degradation of the compound due to improper storage.- Multiple freeze-thaw cycles of the stock solution.- Inaccurate concentration of the working solution.	- Store the compound as recommended in the tables above.- Aliquot stock solutions to avoid repeated freezing and thawing. [1] - Prepare fresh working solutions for each experiment.
Low or no biological activity observed	- Inactive compound due to degradation.- Incorrect dosage or concentration used.- Issues with the experimental system (e.g., cell line responsiveness).	- Verify the storage conditions and age of the compound.- Perform a dose-response curve to determine the optimal concentration.- Include positive controls in your experiment to validate the assay.
Difficulty dissolving the compound for in vivo studies	- The vehicle used is not optimal for solubility.	- A common vehicle for oral gavage in rats is 0.9% NaCl. [1] - For intraperitoneal injections in mice, various doses have been administered. [2] - Consider using a formulation with co-solvents like PEG300 and Tween-80 for improved solubility. [1]

Experimental Protocols

In Vitro Experiment: Assessing the Effect of AVE 0991 on Cell Proliferation

This protocol provides a general framework for studying the effect of AVE 0991 on the proliferation of a cancer cell line, such as MDA-MB-231 human breast cancer cells.

- **Cell Culture:** Culture MDA-MB-231 cells in DMEM supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a humidified atmosphere with 5% CO₂.
- **Stock Solution Preparation:** Prepare a 1 mM stock solution of **AVE 0991 sodium salt** in anhydrous DMSO. Store aliquots at -80°C.
- **Treatment:** Seed cells in a 96-well plate at a density of 5,000 cells/well. After 24 hours, treat the cells with varying concentrations of AVE 0991 (e.g., 0.1, 1, 10 µM) diluted in culture medium from the stock solution. A vehicle control (DMSO) should be included.
- **Proliferation Assay:** After 72 hours of treatment, assess cell proliferation using a standard method such as the MTT assay.
- **Data Analysis:** Determine the effect of AVE 0991 on cell proliferation by comparing the absorbance values of treated cells to the vehicle control.

In Vivo Experiment: Evaluating the Antihypertensive Effect of AVE 0991 in Rats

This protocol describes a general procedure to investigate the in vivo effects of AVE 0991 in a rat model of hypertension.

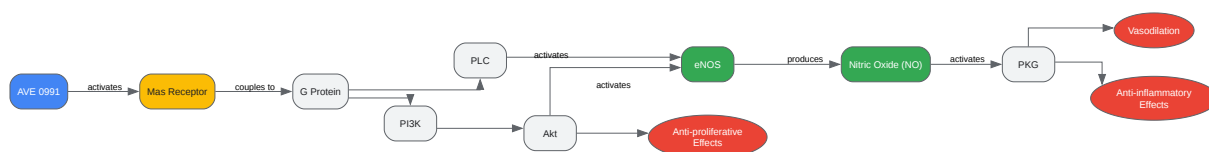
- **Animal Model:** Use spontaneously hypertensive rats (SHR) as the experimental model and Wistar-Kyoto (WKY) rats as the normotensive control.
- **Drug Preparation and Administration:** Dissolve **AVE 0991 sodium salt** in 0.9% NaCl for oral administration. A typical dose for oral gavage in rats is 1 mg/kg.^[1]
- **Experimental Procedure:**
 - Acclimate the rats for at least one week before the experiment.
 - Measure baseline systolic blood pressure (SBP) using the tail-cuff method.
 - Administer AVE 0991 or vehicle (0.9% NaCl) daily by oral gavage for the duration of the study (e.g., 2 weeks).

- Monitor SBP at regular intervals throughout the treatment period.
- Data Analysis: Compare the changes in SBP between the AVE 0991-treated group and the vehicle-treated group to evaluate the antihypertensive effect.

Signaling Pathways and Workflows

AVE 0991 Signaling Pathway

AVE 0991 is an agonist of the Mas receptor, which is a key component of the protective arm of the renin-angiotensin system (RAS). Activation of the Mas receptor by AVE 0991 triggers a cascade of downstream signaling events that are generally considered to have beneficial cardiovascular and anti-inflammatory effects.

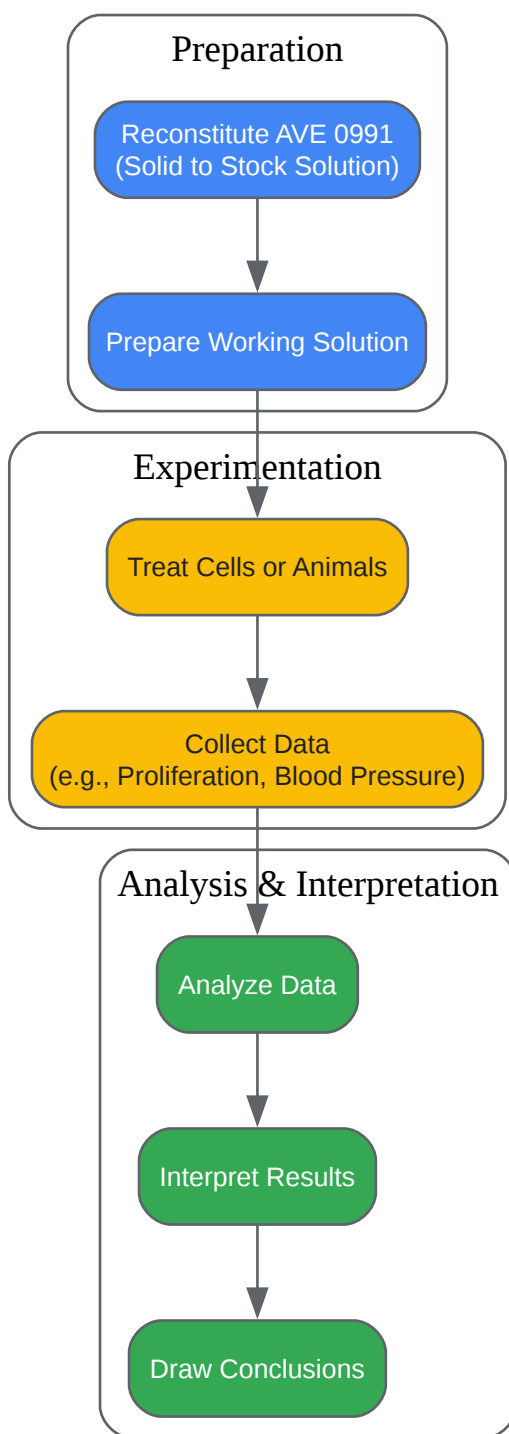


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Caption: Signaling pathway of AVE 0991 via the Mas receptor.

General Experimental Workflow

The following diagram illustrates a typical workflow for investigating the effects of **AVE 0991 sodium salt** in a research setting.



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Caption: A general workflow for experiments using AVE 0991.

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References

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